

# An In-depth Technical Guide to 3,5,5-Trimethylhexan-1-ol

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## Compound of Interest

Compound Name: 3,5,5-Trimethylhexan-1-ol

Cat. No.: B147576

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

**3,5,5-Trimethylhexan-1-ol**, a nine-carbon primary alcohol, is a significant compound in the chemical industry, primarily utilized as a precursor in the synthesis of plasticizers and as a component in fragrance formulations. This technical guide provides a comprehensive overview of its chemical properties, synthesis, analytical methods, and known biological interactions, tailored for a scientific audience.

## Chemical Identity and Properties

The unequivocal identification of a chemical entity is paramount for research and development.

**3,5,5-Trimethylhexan-1-ol** is the accepted IUPAC name for this branched-chain alcohol.<sup>[1][2]</sup>

Its key identifiers and physicochemical properties are summarized in the table below.

Property	Value	Reference(s)
IUPAC Name	3,5,5-trimethylhexan-1-ol	[1][2]
Synonyms	Isononyl alcohol, Nonylol, 3,5,5-Trimethylhexyl alcohol	[1][3]
CAS Number	3452-97-9	[1]
Molecular Formula	C <sub>9</sub> H <sub>20</sub> O	[1]
Molecular Weight	144.26 g/mol	[1]
Appearance	Clear, colorless liquid	[3]
Odor	Herbaceous, plant-like	[3]
Boiling Point	193-194 °C	[4]
Melting Point	-70 °C	[5]
Density	0.824 g/mL at 25 °C	[4]
Flash Point	80 °C	[3]
Water Solubility	0.45 g/L	[3]
logP	3.42	[6]

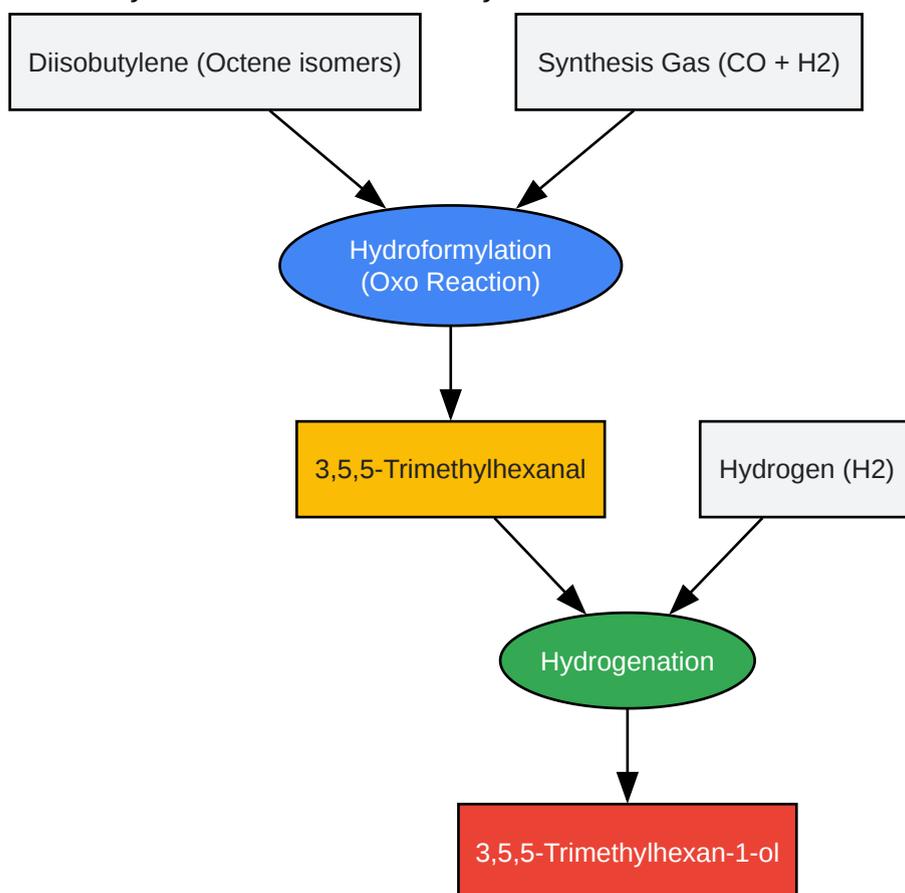
## Synthesis and Industrial Production

The primary industrial route for the synthesis of **3,5,5-trimethylhexan-1-ol** is the oxo process, also known as hydroformylation.[4][7] This process involves two main stages:

- Hydroformylation of Diisobutylene: Diisobutylene (a mixture of octene isomers) is reacted with synthesis gas (a mixture of carbon monoxide and hydrogen) under high pressure and in the presence of a catalyst, typically a cobalt or rhodium complex, to produce 3,5,5-trimethylhexanal.[8]
- Hydrogenation of the Aldehyde: The resulting aldehyde is then hydrogenated to **3,5,5-trimethylhexan-1-ol**, commonly using a nickel or palladium catalyst.[1][9]

A patent from 1950 describes a specific example of this process where diisobutylene is reacted with carbon monoxide and hydrogen at 1100-1800 psi and -160°C in the presence of a reduced cobalt catalyst, followed by hydrogenation of the resulting aldehyde using a nickel-on-kieselguhr catalyst.[10]

#### Industrial Synthesis of 3,5,5-Trimethylhexan-1-ol via the Oxo Process



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#### Industrial Synthesis of 3,5,5-Trimethylhexan-1-ol

## Experimental Protocols

### Representative Analytical Method: Gas Chromatography (GC)

Gas chromatography is the standard method for the analysis of volatile compounds like **3,5,5-trimethylhexan-1-ol**.<sup>[6]</sup><sup>[11]</sup> While a specific validated method for this compound is not readily available in the public domain, a general protocol for the analysis of C9 alcohols can be established. Researchers would need to optimize these parameters for their specific instrumentation and sample matrix.

- Instrumentation: A gas chromatograph equipped with a flame ionization detector (FID) is suitable for this analysis.<sup>[12]</sup> For identification, a mass spectrometer (MS) detector can be used.<sup>[13]</sup>
- Column: A non-polar or medium-polarity capillary column, such as one with a 5% phenyl-methylpolysiloxane stationary phase (e.g., DB-5 or equivalent), is a common choice for separating alcohols.<sup>[12]</sup>
- Carrier Gas: Helium or hydrogen is typically used as the carrier gas.<sup>[11]</sup>
- Injection: A split/splitless injector is commonly used. The injection volume would typically be 1  $\mu\text{L}$ .<sup>[14]</sup>
- Temperature Program: A temperature program is necessary to achieve good separation. A representative program could be:
  - Initial temperature: 50 °C, hold for 2 minutes.
  - Ramp: 10 °C/minute to 200 °C.
  - Final hold: 5 minutes at 200 °C.
- Detector Temperature (FID): 250 °C.
- Sample Preparation: Samples may be diluted in a suitable solvent like ethanol or hexane prior to injection. An internal standard (e.g., a different alcohol with a distinct retention time) can be added for accurate quantification.<sup>[14]</sup>

## Biological Activity and Metabolism

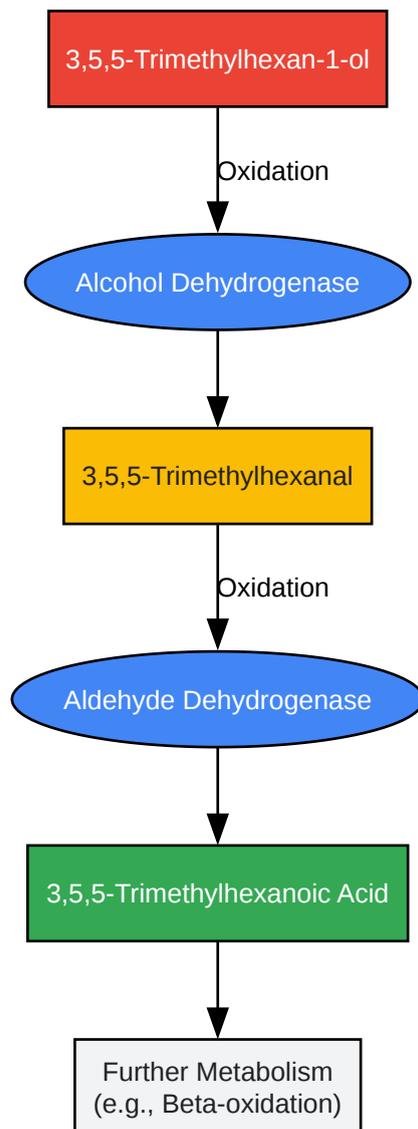
### General Effects of Branched-Chain Alcohols

**3,5,5-Trimethylhexan-1-ol** belongs to the class of branched-chain fatty alcohols. These molecules are known to interact with biological membranes. Their branched structure can disrupt the orderly packing of lipid acyl chains, leading to an increase in membrane fluidity. This can, in turn, affect the function of membrane-bound proteins.

## Metabolism

Specific metabolic pathway studies for **3,5,5-trimethylhexan-1-ol** are scarce. However, based on the metabolism of other fatty alcohols, it is anticipated that it undergoes oxidation in the body.[15] The primary metabolic pathway for straight-chain fatty alcohols involves oxidation to the corresponding aldehyde, followed by further oxidation to the carboxylic acid.[15] A similar pathway is expected for branched-chain alcohols, where **3,5,5-trimethylhexan-1-ol** would be metabolized to 3,5,5-trimethylhexanoic acid.[6] The metabolism of branched-chain fatty acids, such as phytanic acid, involves alpha-oxidation in peroxisomes.[16][17]

## Postulated Metabolic Fate of 3,5,5-Trimethylhexan-1-ol



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Postulated Metabolic Fate of **3,5,5-Trimethylhexan-1-ol**

## Toxicological Profile

Toxicological studies have been conducted to assess the safety of **3,5,5-trimethylhexan-1-ol**, particularly due to its use in consumer products.

- Acute Oral Toxicity: The LD50 in rats is reported to be greater than 2000 mg/kg, indicating low acute toxicity.[6]
- Irritation: It is considered a moderate irritant to the skin and eyes.[6]
- Genotoxicity: **3,5,5-trimethylhexan-1-ol** has shown negative results in bacterial mutation assays (Ames test) and in vitro chromosomal aberration tests, suggesting it is not genotoxic. [6]
- Repeated Dose Toxicity: The No-Observed-Adverse-Effect Level (NOAEL) for repeated dose toxicity in a 28-day study in rats was determined to be 12 mg/kg/day.[6]

## Applications

The primary applications of **3,5,5-trimethylhexan-1-ol** are:

- Plasticizer Precursor: It is a key raw material for the synthesis of diisononyl phthalate (DINP), a high-molecular-weight plasticizer used in PVC products.[8]
- Fragrance Ingredient: It is used in a variety of consumer products, including toiletries and household cleaners, for its herbaceous, plant-like scent.[3]
- Flavoring Agent: It has been used as a flavoring agent in foods.[5]
- Lubricants: It serves as a base material for the production of synthetic lubricants and as an additive for lubricating oils.[10]

## Conclusion

**3,5,5-Trimethylhexan-1-ol** is a commercially important branched-chain alcohol with well-defined physicochemical properties. Its synthesis is predominantly carried out via the oxo process, and it finds major applications in the production of plasticizers and fragrances. While its toxicological profile suggests low systemic toxicity, it is a moderate irritant. Further research into its specific metabolic pathways and biological interactions would provide a more complete understanding of its effects on biological systems.

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